

# 5-bromo-1H-pyrrolo[2,3-b]pyridine-3-carbaldehyde safety and handling

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## Compound of Interest

**Compound Name:** 5-bromo-1H-pyrrolo[2,3-b]pyridine-3-carbaldehyde

**Cat. No.:** B1292657

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An In-depth Technical Guide on the Safety and Handling of **5-bromo-1H-pyrrolo[2,3-b]pyridine-3-carbaldehyde**

This document provides a comprehensive overview of the safety and handling procedures for **5-bromo-1H-pyrrolo[2,3-b]pyridine-3-carbaldehyde**, a heterocyclic building block relevant in pharmaceutical research and drug development. The information is intended for researchers, scientists, and professionals in laboratory and manufacturing settings.

## Chemical Identification and Physical Properties

Proper identification is the first step in ensuring safe handling. This compound is also known by its CAS number 757978-33-9.[\[1\]](#) Key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrN <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	225.04 g/mol	<a href="#">[1]</a>
CAS Number	757978-33-9	<a href="#">[1]</a>
IUPAC Name	5-bromo-1H-pyrrolo[2,3-b]pyridine-3-carbaldehyde	<a href="#">[1]</a>
Synonyms	5-bromo-7-azaindole-3-carboxaldehyde	
Appearance	Off-white to yellow solid (based on related compounds)	<a href="#">[2]</a>
Melting Point	178-179 °C (for the parent compound 5-bromo-1H-pyrrolo[2,3-b]pyridine)	<a href="#">[2]</a>
Boiling Point	312 °C (Predicted for the parent compound)	<a href="#">[2]</a>
Flash Point	142 °C (Predicted for the parent compound)	<a href="#">[2]</a>

## Hazard Identification and GHS Classification

Based on aggregated data from multiple suppliers provided to the European Chemicals Agency (ECHA), this compound is classified as a warning-level hazard.[\[1\]](#) It is crucial to understand these hazards to implement appropriate safety measures.

Hazard Class	GHS Code	Description	Source
Skin Corrosion/Irritation	H315	Causes skin irritation	<a href="#">[1]</a>
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation	<a href="#">[1]</a>

GHS Pictogram:

-  [alt text](#)

Signal Word:Warning[1]

Precautionary Statements: A comprehensive list of precautionary statements has been aggregated, outlining measures to prevent exposure and respond to incidents.

Code	Statement	Source
Prevention	P264	Wash hands and face thoroughly after handling.
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302+P352	IF ON SKIN: Wash with plenty of water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P321	Specific treatment (see supplemental first aid instruction on this label).	
P332+P317	If skin irritation occurs: Get medical help.	
P337+P317	If eye irritation persists: Get medical help.	
P362+P364	Take off contaminated clothing and wash it before reuse.	

# Experimental Protocols: Safe Handling and Emergency Procedures

While specific experimental protocols for the toxicological assessment of **5-bromo-1H-pyrrolo[2,3-b]pyridine-3-carbaldehyde** are not publicly available, a standard protocol for safe laboratory handling can be established based on its known hazards.

Generalized Protocol for Safe Laboratory Handling:

- Engineering Controls: All manipulations of the solid or solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[3][4][5] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][6]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety glasses or goggles. A face shield is recommended where splashing is possible.[3]
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling.[3]
  - Skin and Body Protection: Wear a lab coat. For larger quantities, additional protective clothing may be necessary.[7]
- Handling:
  - Avoid the formation of dust and aerosols.[3]
  - Avoid contact with skin, eyes, and clothing.[3][7]
  - Keep away from incompatible materials such as strong oxidizing agents and strong acids. [2][4]
  - Use spark-proof tools and avoid sources of ignition.[6]
- Storage:

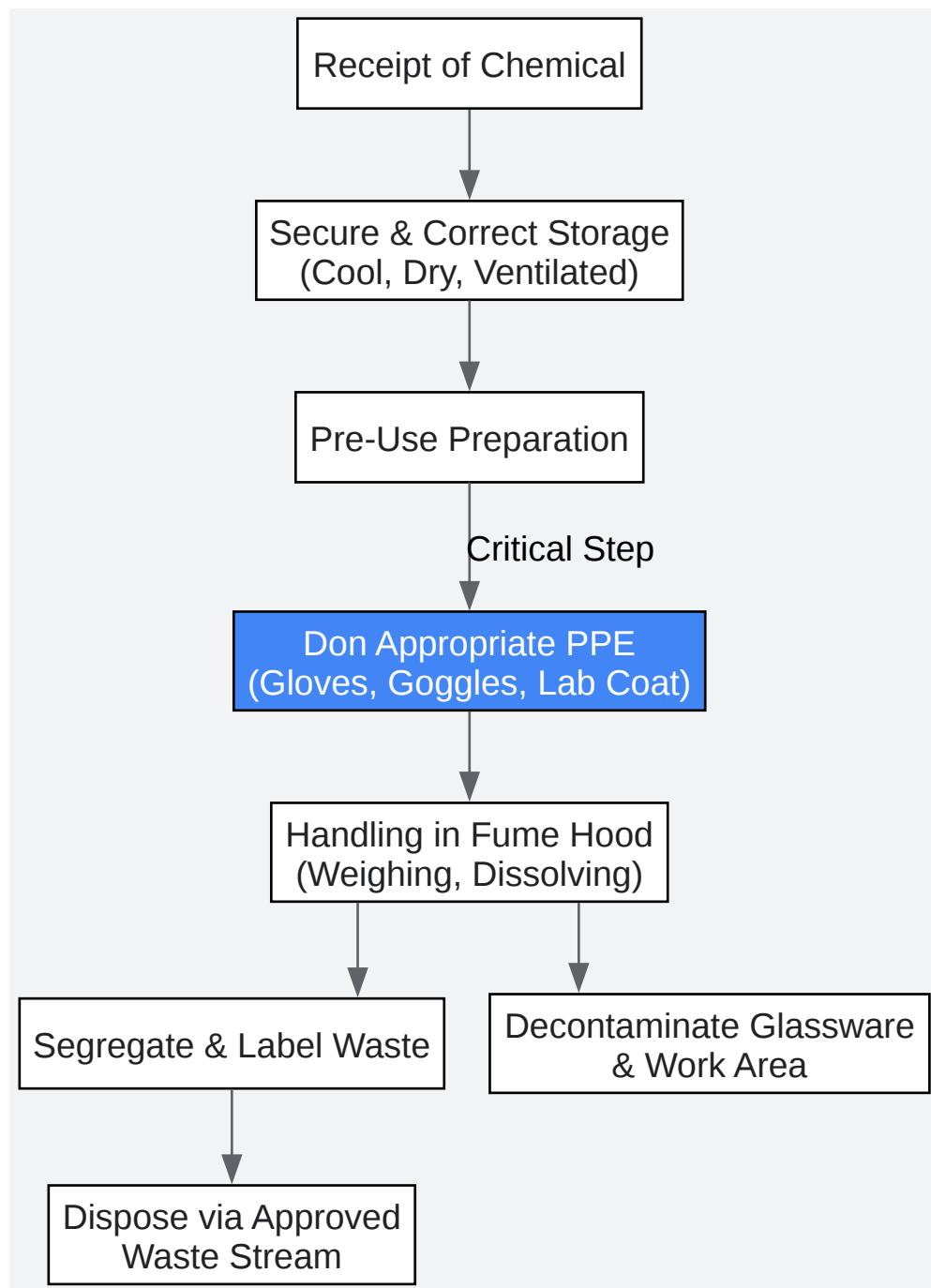
- Store in a tightly closed, original container.[6][7]
- Keep in a cool, dry, and well-ventilated place.[4][7]
- Some suppliers of similar compounds recommend storage under an inert atmosphere at temperatures ranging from 2-8°C to as low as -10°C.[3]

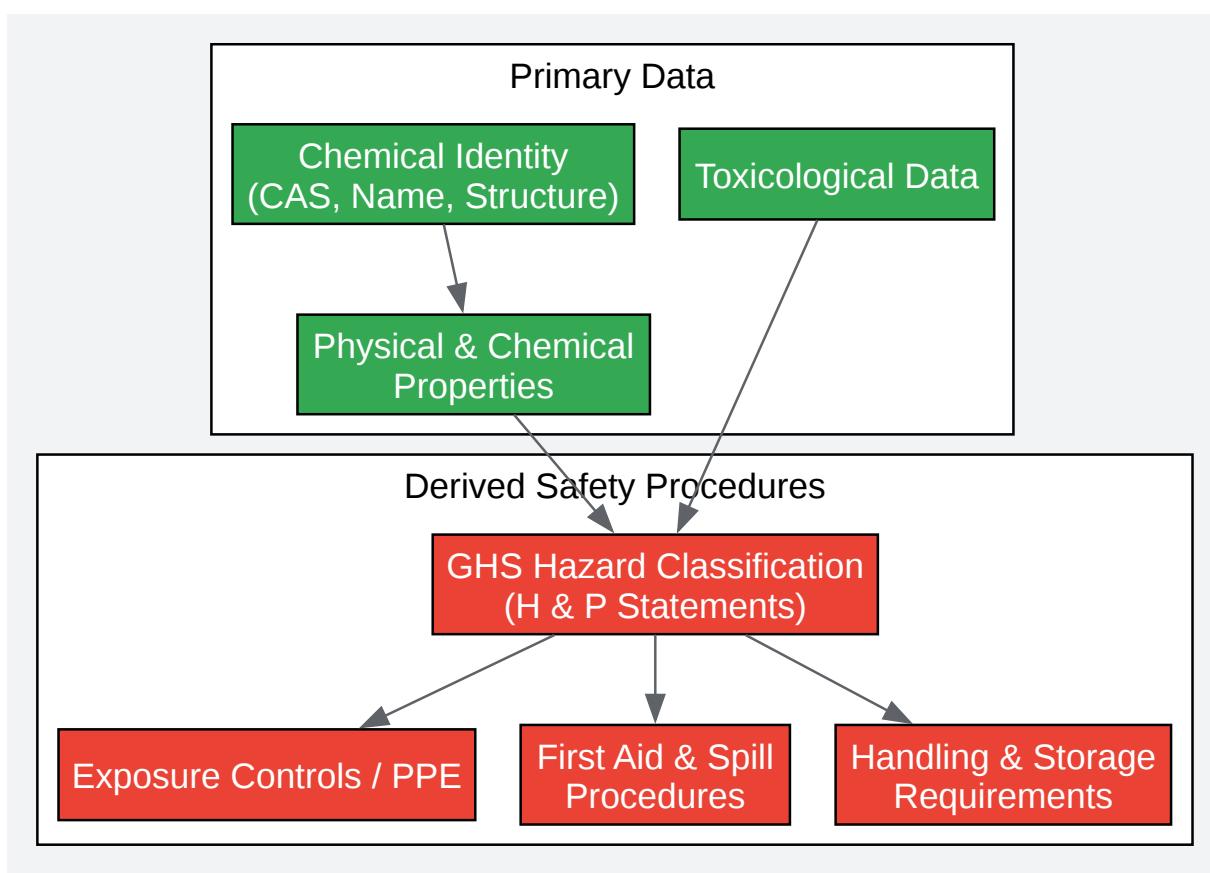
**Emergency First-Aid Protocols:** The following table summarizes the recommended first-aid measures in case of exposure.

Exposure Route	First-Aid Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.	[3][6][7]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15-20 minutes while removing all contaminated clothing and shoes. If skin irritation persists, seek medical attention.	[3][6][7]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[3][4][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical advice and show the container or label.	[4][7]

## Visualized Workflows and Data Relationships

To further clarify safe handling and the context of safety data, the following diagrams are provided.





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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)